

Analytical Procurement and Validation of Research-Grade Compounds: A Technical Guide

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: *13737-91-2*

Cat. No.: *B1666661*

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Executive Summary & The "100780-77-2" Anomaly

In drug development and biochemical research, the integrity of a study is entirely dependent on the provenance and validation of its chemical probes. When tasked with sourcing CAS 100780-77-2, a rigorous Application Scientist must first validate the registry identifier.

A Chemical Abstracts Service (CAS) registry number is verified via a strict checksum algorithm:

, where

represents the digits in reverse order (excluding the check digit). For 100780-77, the sum is

. Because

, the valid check digit must be 6, not 2.

Therefore, CAS 100780-77-2 is a mathematically invalid and unregistered identifier.

In pharmaceutical research, encountering an invalid CAS number typically indicates a proprietary internal compound code, a typographical error in literature, or a novel pre-registration molecule. When a compound cannot be sourced "off-the-shelf," the procurement strategy must shift to custom synthesis and rigorous de novo validation.

To provide a concrete, actionable framework for sourcing and validating high-value research compounds, this whitepaper utilizes Rapamycin (CAS 53123-88-9)—a structurally complex, highly validated mTOR inhibitor—as our reference model[1].

Procurement Strategies & Pricing Dynamics

When a target compound is unregistered (like the hypothetical 100780-77-2), researchers must commission a Contract Research Organization (CRO) for custom synthesis. Conversely, established reference compounds like Rapamycin can be procured directly. Below is a comparative analysis of both paradigms.

Table 1: Off-the-Shelf Procurement (Reference: Rapamycin CAS 53123-88-9)

For established compounds, pricing scales inversely with volume, but purity standards (>98% via HPLC/NMR) remain non-negotiable for in vitro and in vivo applications[2],[3].

Supplier	Purity	Quantity	Price (USD)	Lead Time
2 [2]	>98%	100 mg	\$75.00	In Stock
MedKoo Biosciences[2]	>98%	1 g	\$450.00	In Stock
4 [4]	>99%	100 mg	~\$150.00	In Stock
3 [3]	>98%	10 mg	~\$120.00	In Stock

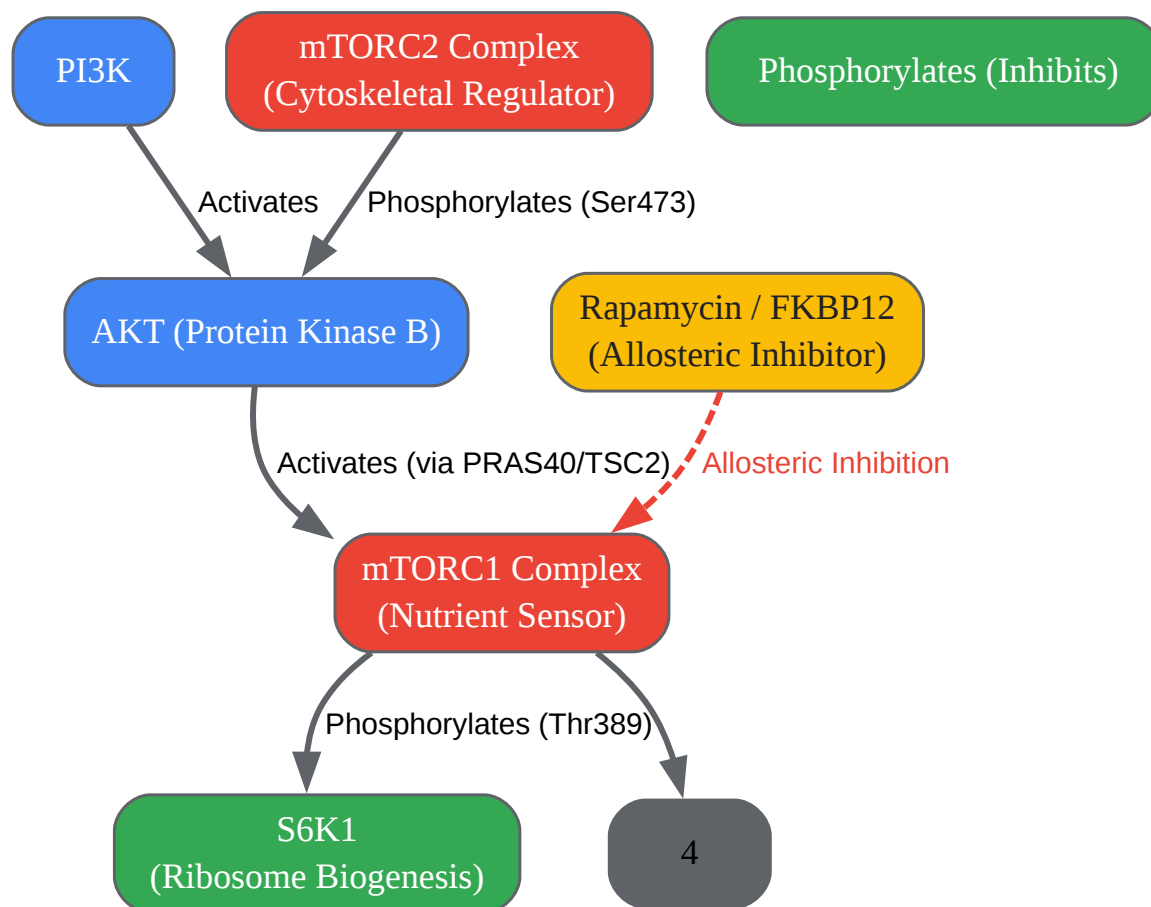
Table 2: Custom Synthesis Estimation (Target: Unregistered Compounds)

For an unregistered target, researchers must budget for route scouting, synthesis, and analytical Quality Control (QC).

Phase	Core Activity	Estimated Cost (USD)	Timeline
Route Scouting	Retrosynthetic analysis, literature review	\$2,000 - \$5,000	2-4 Weeks
Custom Synthesis	Milligram to gram scale production	\$5,000 - \$15,000	4-8 Weeks
Analytical QC	¹ H/ ¹³ C NMR, LC-MS, Elemental Analysis	\$1,000 - \$2,500	1 Week

Mechanistic Grounding: The Target Pathway

Before validating a compound, the biological causality of its target must be mapped. Using our reference model, Rapamycin acts as an allosteric inhibitor of the mechanistic Target of Rapamycin Complex 1 (mTORC1)[5]. It forms a complex with the intracellular receptor FKBP12, which binds to the FRB domain of mTOR, thereby inhibiting downstream protein translation and cell growth[1].



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Fig 1: mTORC1/mTORC2 signaling cascade and allosteric inhibition by Rapamycin-FKBP12 complex.

Self-Validating Experimental Protocols

A robust experimental design does not merely measure cell death; it measures specific target engagement. The following protocols outline a self-validating system for preparing and testing a lipophilic research compound.

Protocol A: Vehicle Formulation for Lipophilic Compounds

Highly hydrophobic macrolides (like Rapamycin) will precipitate if introduced directly into aqueous media, skewing IC₅₀ calculations. We utilize a micellar formulation protocol adapted from [4](#)[4].

- **Primary Solubilization:** Dissolve the lyophilized compound in 100% DMSO to create a concentrated stock (e.g., 25 mg/mL). Causality: DMSO disrupts the crystalline lattice of the hydrophobic compound, ensuring complete molecular dispersion.
- **Co-solvent Addition:** Add 40% (v/v) PEG300 to the working aliquot. Causality: PEG300 lowers the dielectric constant of the solution, preventing rapid precipitation as we transition to an aqueous environment.
- **Surfactant Stabilization:** Add 5% (v/v) Tween 80 and vortex until clarified. Causality: Tween 80 functions as a non-ionic surfactant, forming protective micelles around the hydrophobic drug molecules.
- **Aqueous Dilution:** Bring to final volume with 55% (v/v) ddH₂O. Causality: The final aqueous phase is now physiologically compatible for in vitro or in vivo dosing, with the drug safely encapsulated in suspension[4].

Protocol B: In Vitro Target Engagement (Western Blot)

To validate that the compound is hitting its intended target, we must measure both downstream effectors and counter-screen for feedback loops.

- **Cell Treatment:** Treat HEK293 cells with the formulated compound at varying concentrations (0.1 nM to 100 nM) for 2 hours.
- **Lysate Preparation:** Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors to preserve phosphorylation states.
- **Primary Readout (Efficacy):** Probe for p-S6K1 (Thr389) and p-4E-BP1. Causality: A dose-dependent decrease in these markers confirms successful mTORC1 inhibition[2].
- **Secondary Readout (Counter-Screen):** Probe for p-AKT (Ser473). Causality: mTORC1 inhibition removes the S6K1-mediated negative feedback loop on IRS-1. If the compound is a true mTORC1-specific allosteric inhibitor (like Rapamycin), you will observe a paradoxical hyperactivation of AKT via mTORC2[1]. If p-AKT drops alongside p-S6K1, the compound is an ATP-competitive dual mTORC1/2 inhibitor, not an allosteric one.



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Fig 2: Self-validating workflow from compound procurement to in vitro target engagement.

References

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